

2-Bromocyclopent-2-enone CAS number and properties

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Compound of Interest

Compound Name: 2-Bromocyclopent-2-enone

Cat. No.: B083605

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Technical Guide: 2-Bromocyclopent-2-enone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromocyclopent-2-enone**, a versatile reagent in organic synthesis. The document details its chemical and physical properties, safety and handling protocols, synthesis procedures, and key chemical reactions, with a focus on its applications in research and development.

Chemical and Physical Properties

2-Bromocyclopent-2-enone, with the CAS number 10481-34-2, is a halogenated cyclic enone.^{[1][2]} Its core structure, featuring an α,β -unsaturated ketone with a bromine substituent, makes it a valuable intermediate for synthesizing more complex molecules.^[3]

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source(s)
CAS Number	10481-34-2	[1][2][3]
Molecular Formula	C ₅ H ₅ BrO	[1][3]
Molecular Weight	161.00 g/mol	[2][3]
IUPAC Name	2-bromocyclopent-2-en-1-one	[1][2]
Synonyms	2-Bromo-2-cyclopentenone	[2]
InChI	InChI=1S/C5H5BrO/c6-4-2-1-3-5(4)7/h2H,1,3H2	[2]
SMILES	C1CC(=O)C(=C1)Br	[2]

Table 2: Physical Properties

Property	Value	Source(s)
Melting Point	Data not available	[4][5]
Boiling Point	Data not available	[4][5]
Density	Data not available	[4][5]
Topological Polar Surface Area	17.1 Å ²	[2]

Safety and Hazard Information

2-Bromocyclopent-2-enone is classified as a hazardous substance and requires careful handling in a laboratory setting.[2]

Table 3: GHS Hazard and Precautionary Statements

GHS Classification	Code	Description	Source(s)
Pictogram	Warning	[2]	
Hazard Statements	H302	Harmful if swallowed	[2]
H315	Causes skin irritation	[2]	
H319	Causes serious eye irritation	[2]	
H335	May cause respiratory irritation	[2]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[6]
P264	Wash face, hands and any exposed skin thoroughly after handling	[6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection	[6]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water		
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[6]	

Synthesis of 2-Bromocyclopent-2-enone

A common laboratory-scale synthesis of **2-Bromocyclopent-2-enone** involves the bromination and subsequent dehydrobromination of 2-cyclopentenone.^[7]

Experimental Protocol: Synthesis from 2-Cyclopentenone

This protocol is adapted from Organic Syntheses.^[7]

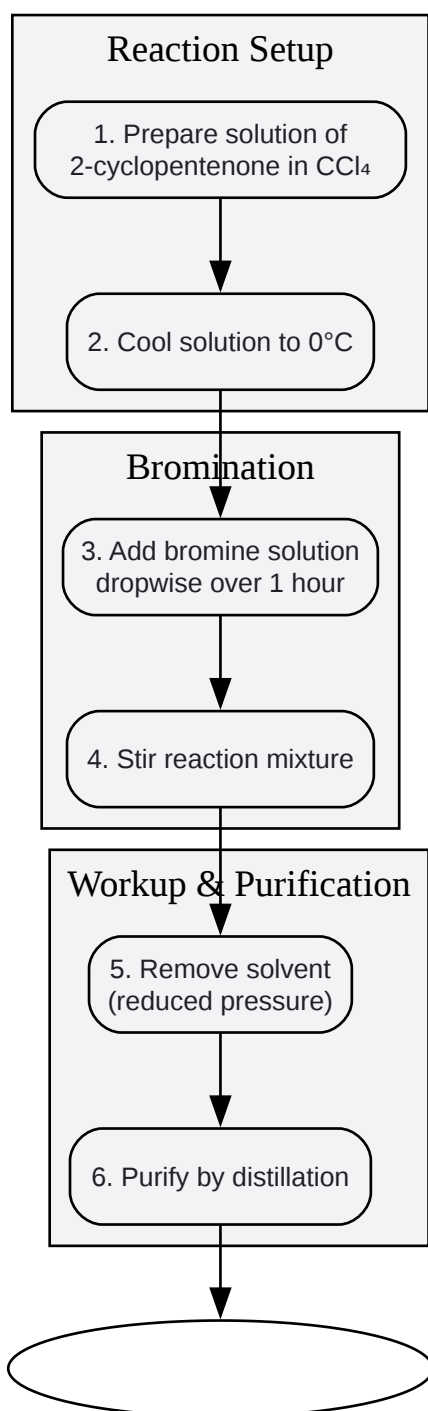
Materials:

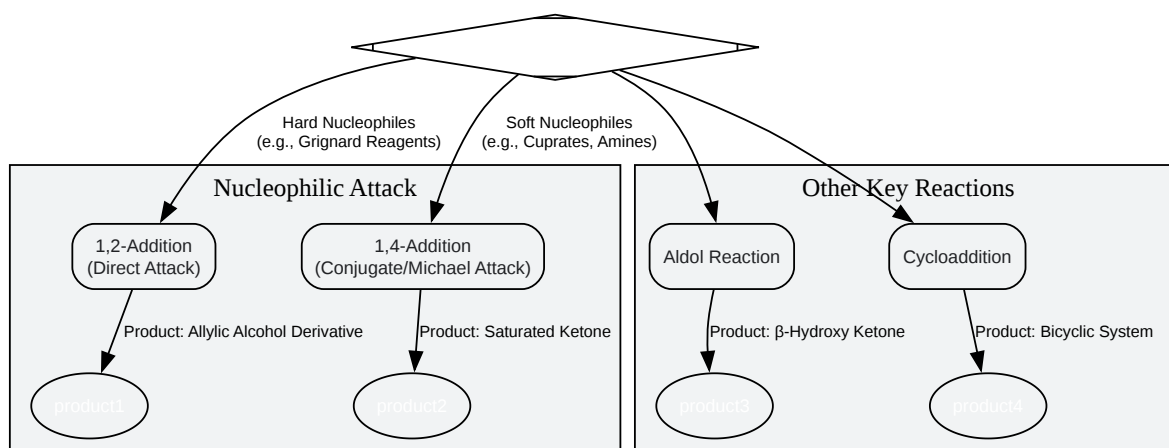
- 2-Cyclopentenone (231.2 mmol)
- Bromine (253.4 mmol)
- Carbon tetrachloride (300 mL)
- 1-L, three-necked, round-bottomed flask
- Mechanical stirrer, thermometer, and addition funnel
- Ice bath

Procedure:

- A solution of 2-cyclopentenone in 150 mL of carbon tetrachloride is added to the reaction flask.
- The solution is cooled to 0°C using an ice bath.
- A solution of bromine in 150 mL of carbon tetrachloride is added dropwise over 1 hour while maintaining the temperature at 0°C.
- After the addition is complete, the reaction mixture is stirred for an additional period to ensure the completion of the reaction.
- The solvent is removed under reduced pressure to yield the crude product.

- Purification is typically achieved through distillation under reduced pressure.





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References

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